

Application Notes and Protocols: VO-Ohpic Trihydrate in Neuroscience Research

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Compound of Interest

Compound Name: VO-Ohpic trihydrate

Cat. No.: B10780516

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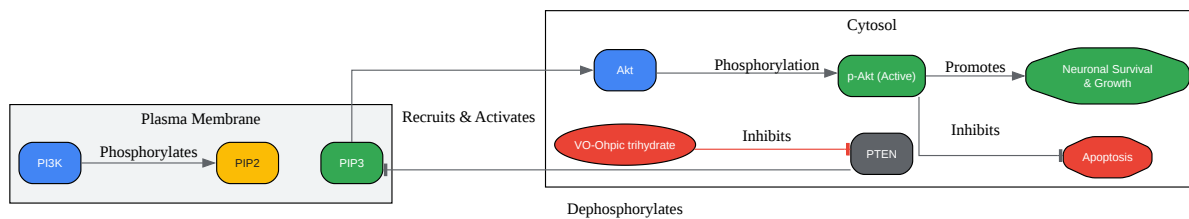
For Researchers, Scientists, and Drug Development Professionals

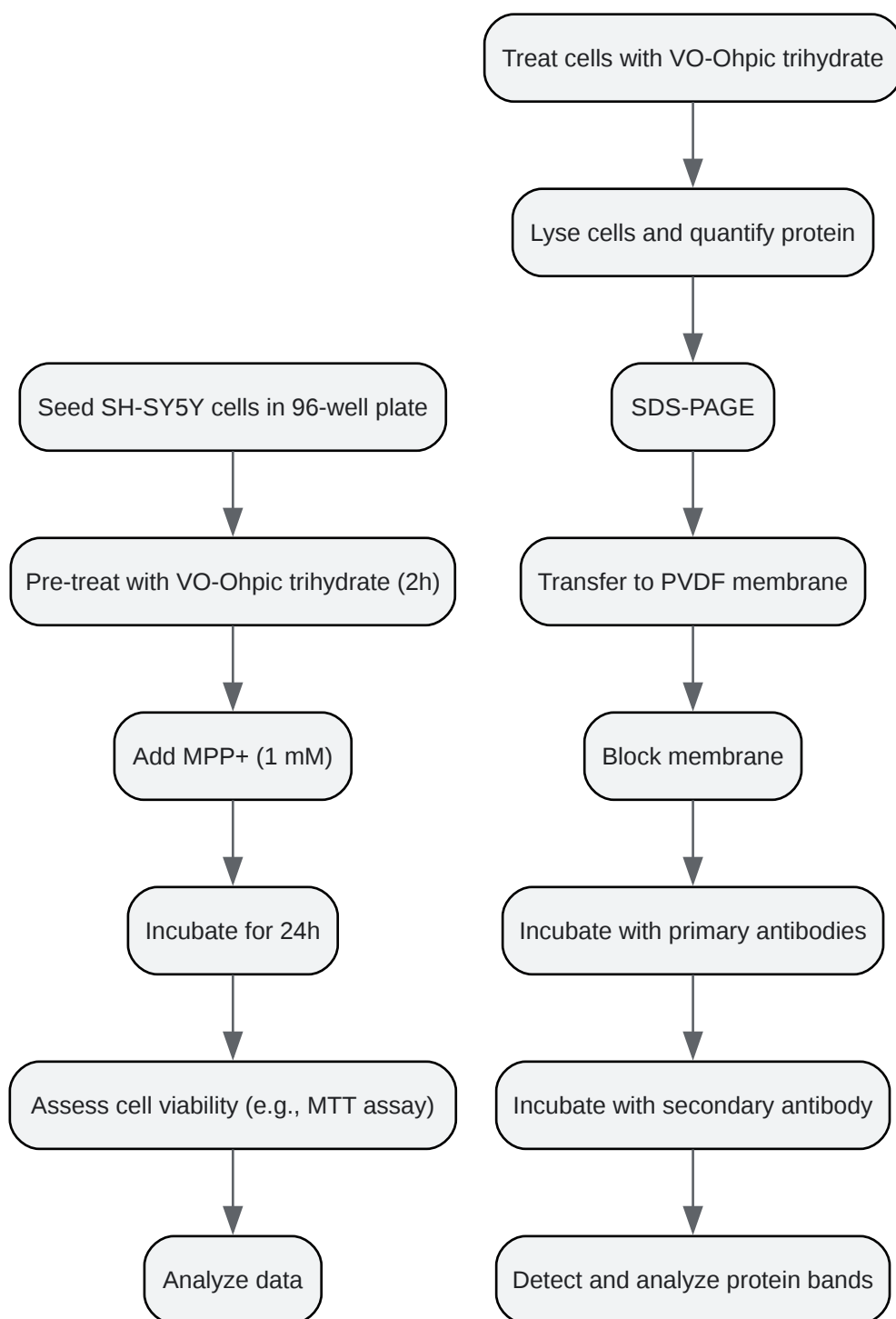
Introduction

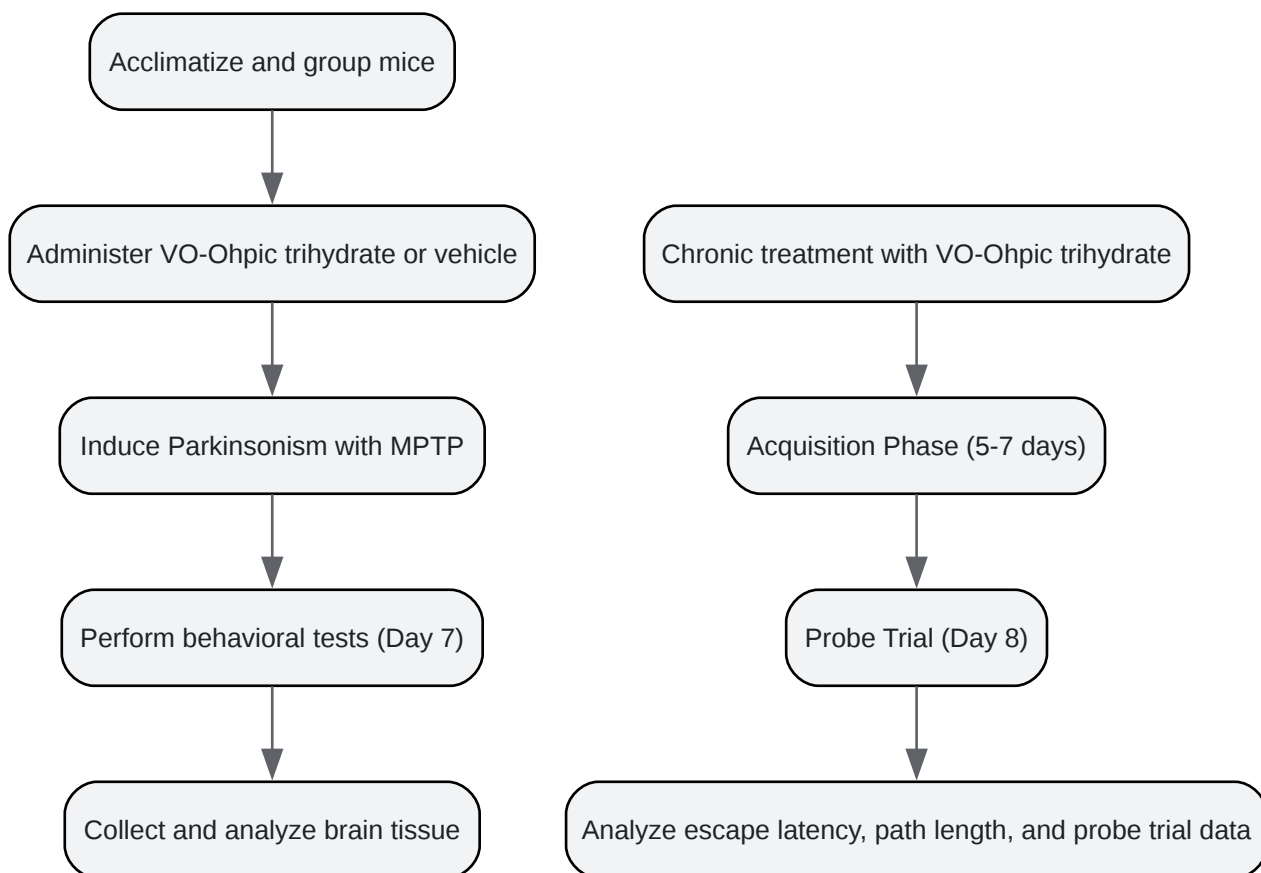
VO-Ohpic trihydrate is a potent and specific, cell-permeable inhibitor of the lipid phosphatase PTEN (Phosphatase and Tensin homolog deleted on chromosome 10).^{[1][2][3]} By inhibiting PTEN, **VO-Ohpic trihydrate** effectively upregulates the phosphatidylinositol 3-kinase (PI3K)/Akt signaling pathway, a critical cascade for neuronal survival, growth, and plasticity.^{[2][4]} These characteristics make **VO-Ohpic trihydrate** a valuable research tool for investigating the role of PTEN and the Akt pathway in various neurological processes and disease models. This document provides detailed application notes and experimental protocols for the use of **VO-Ohpic trihydrate** in neuroscience research.

Mechanism of Action

PTEN acts as a crucial negative regulator of the PI3K/Akt pathway by dephosphorylating phosphatidylinositol (3,4,5)-trisphosphate (PIP3). Inhibition of PTEN by **VO-Ohpic trihydrate** leads to the accumulation of PIP3 at the plasma membrane, resulting in the recruitment and activation of Akt and its downstream effectors. This cascade of events promotes cell survival, inhibits apoptosis, and can modulate synaptic plasticity.^{[2][4]}







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